

# Methyl 2-chloroisonicotinate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **Methyl 2-chloroisonicotinate**

Cat. No.: **B1349790**

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## In-Depth Technical Guide: Methyl 2-chloroisonicotinate

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Methyl 2-chloroisonicotinate**, a chemical compound relevant in various research and development applications. The information is presented to be easily accessible and comparable for professionals in the field.

## Core Molecular Data

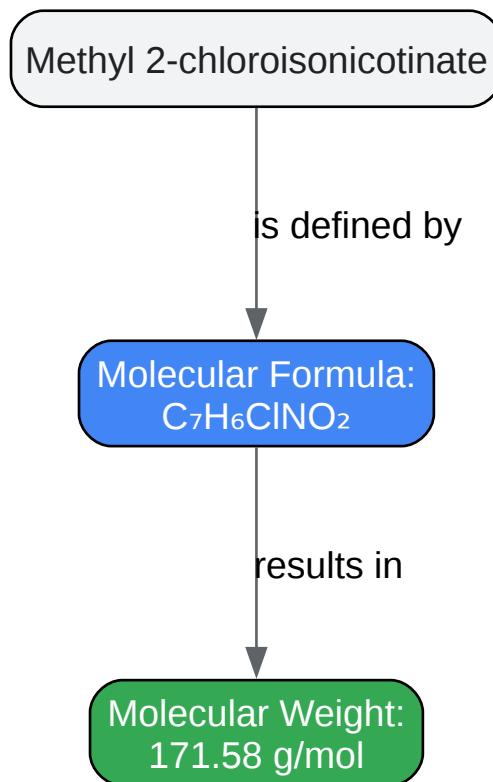
**Methyl 2-chloroisonicotinate** is a pyridine derivative with significance in synthetic organic chemistry, often serving as a building block for more complex molecules in pharmaceutical and agrochemical research.

The fundamental molecular properties of **Methyl 2-chloroisonicotinate** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Citations
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	171.58 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>

# Logical Relationship of Molecular Identifiers

The following diagram illustrates the direct relationship between the compound's common name and its fundamental chemical identifiers.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

- 1. [veeprho.com](http://veeprho.com) [veeprho.com]
- 2. [pschemicals.com](http://pschemicals.com) [pschemicals.com]

- 3. veerchemie.com [veerchemie.com]
- 4. 58481-11-1|Methyl 2-chloroisonicotinate|BLD Pharm [bldpharm.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. METHYL 2-CHLOROISONICOTINATE Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. 58481-11-1 CAS MSDS (METHYL 2-CHLOROISONICOTINATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Methyl 2-chloronicotinate | C7H6CINO2 | CID 819931 - PubChem [pubchem.ncbi.nlm.nih.gov]
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